

# Commercial Availability and Technical Applications of Danofloxacin-D3: A Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Danofloxacin-D3*

Cat. No.: *B11928624*

[Get Quote](#)

For researchers, scientists, and drug development professionals, obtaining stable isotope-labeled internal standards is a critical step in the development of robust and reliable analytical methods. This technical guide provides an in-depth overview of the commercial availability of **Danofloxacin-D3**, a deuterated analog of the fluoroquinolone antibiotic Danofloxacin. Furthermore, it outlines a detailed, synthesized experimental protocol for its application as an internal standard in the quantification of Danofloxacin in biological matrices using Liquid Chromatography with tandem mass spectrometry (LC-MS/MS).

**Danofloxacin-D3** serves as an ideal internal standard for mass spectrometry-based quantification methods due to its chemical and physical similarity to Danofloxacin. The incorporation of deuterium atoms results in a mass shift, allowing for its distinction from the unlabeled analyte by the mass spectrometer, while its near-identical chromatographic behavior ensures compensation for variations in sample preparation and instrument response.

## Commercial Suppliers and Product Specifications

**Danofloxacin-D3** is available from several chemical suppliers who specialize in reference standards and isotopically labeled compounds. The products are typically intended for research use only. The following table summarizes the key information from various suppliers.

Supplier	Product Name	CAS Number	Molecular Formula	Purity	Available Quantities	Storage Conditions
						Room temperature in continental US; may vary elsewhere.
MedchemExpress	Danofloxacin-d3	1825377-28-3	C <sub>19</sub> H <sub>17</sub> D <sub>3</sub> F N <sub>3</sub> O <sub>3</sub>	Not specified	Inquire for details	Store under recommended conditions in the Certificate of Analysis. <a href="#">[1]</a>
Clearsynth	Danofloxacin-d3	1825377-28-3	C <sub>19</sub> H <sub>17</sub> D <sub>3</sub> F N <sub>3</sub> O <sub>3</sub>	>98% by HPLC	1 mg, 5 mg, 10 mg, 25 mg, 50 mg	Refrigerator (2-8°C) for long-term storage. <a href="#">[2]</a>
LGC Standards	Danofloxacin D3 (methyl D3)	Not specified	Not specified	Not specified	Inquire for details	Not specified
Alfa Chemistry	Danofloxacin-d3	Not specified	C <sub>19</sub> H <sub>17</sub> D <sub>3</sub> F N <sub>3</sub> O <sub>3</sub>	Isotopic Enrichment : 98%D	Inquire for details	Store in a tightly closed container in a cool, dry, well-

ventilated  
area.[\[3\]](#)

---

## Application as an Internal Standard in LC-MS/MS Analysis

**Danofloxacin-D3** is primarily utilized as an internal standard in isotope dilution mass spectrometry methods for the accurate quantification of Danofloxacin in various biological and environmental samples. These samples can include plasma, tissue (e.g., liver, muscle), and milk.[\[2\]](#) The use of a stable isotope-labeled internal standard is the gold standard for quantitative LC-MS/MS analysis as it corrects for matrix effects and variations during sample processing and analysis.

## Synthesized Experimental Protocol for Quantification of Danofloxacin in Plasma

This protocol provides a representative methodology synthesized from established analytical techniques for veterinary drug residue analysis.[\[1\]](#)[\[4\]](#)[\[5\]](#)

### 1. Materials and Reagents:

- Danofloxacin analytical standard
- **Danofloxacin-D3** internal standard
- Acetonitrile (HPLC or LC-MS grade)
- Methanol (HPLC or LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Blank plasma for matrix-matched calibration standards and quality controls

### 2. Preparation of Standard and Internal Standard Stock Solutions:

- Danofloxacin Stock Solution (1 mg/mL): Accurately weigh and dissolve Danofloxacin in methanol.
- **Danofloxacin-D3** Internal Standard Stock Solution (1 mg/mL): Accurately weigh and dissolve **Danofloxacin-D3** in methanol.
- Working Solutions: Prepare serial dilutions of the Danofloxacin stock solution in a suitable solvent (e.g., methanol/water) to create calibration standards. Prepare a working solution of **Danofloxacin-D3** at an appropriate concentration (e.g., 1 µg/mL).

### 3. Sample Preparation (Protein Precipitation):

- To 100 µL of plasma sample, add a specified volume of the **Danofloxacin-D3** internal standard working solution.
- Add 300 µL of acetonitrile to precipitate plasma proteins.
- Vortex the mixture for 1 minute.
- Centrifuge at high speed (e.g., 12,000 rpm) for 10 minutes.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in a suitable volume of the mobile phase (e.g., 100 µL) for LC-MS/MS analysis.

### 4. LC-MS/MS Instrumentation and Conditions (Representative):

- Liquid Chromatograph (LC): A high-performance or ultra-high-performance liquid chromatography system.
- Column: A C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.7 µm).
- Mobile Phase: A gradient elution using:
  - A: 0.1% Formic acid in water

- B: 0.1% Formic acid in acetonitrile
- Flow Rate: 0.3 mL/min
- Injection Volume: 5 µL
- Mass Spectrometer (MS): A triple quadrupole mass spectrometer.
- Ionization Source: Electrospray Ionization (ESI) in positive ion mode.
- Multiple Reaction Monitoring (MRM): Monitor specific precursor-to-product ion transitions for both Danofloxacin and **Danofloxacin-D3**.

#### 5. Data Analysis:

- Quantify Danofloxacin in the samples by calculating the peak area ratio of the analyte to the internal standard (**Danofloxacin-D3**) and comparing it to the calibration curve constructed from the matrix-matched standards.

## Experimental Workflow Diagram

The following diagram illustrates the general workflow for the quantification of Danofloxacin in a biological sample using **Danofloxacin-D3** as an internal standard.

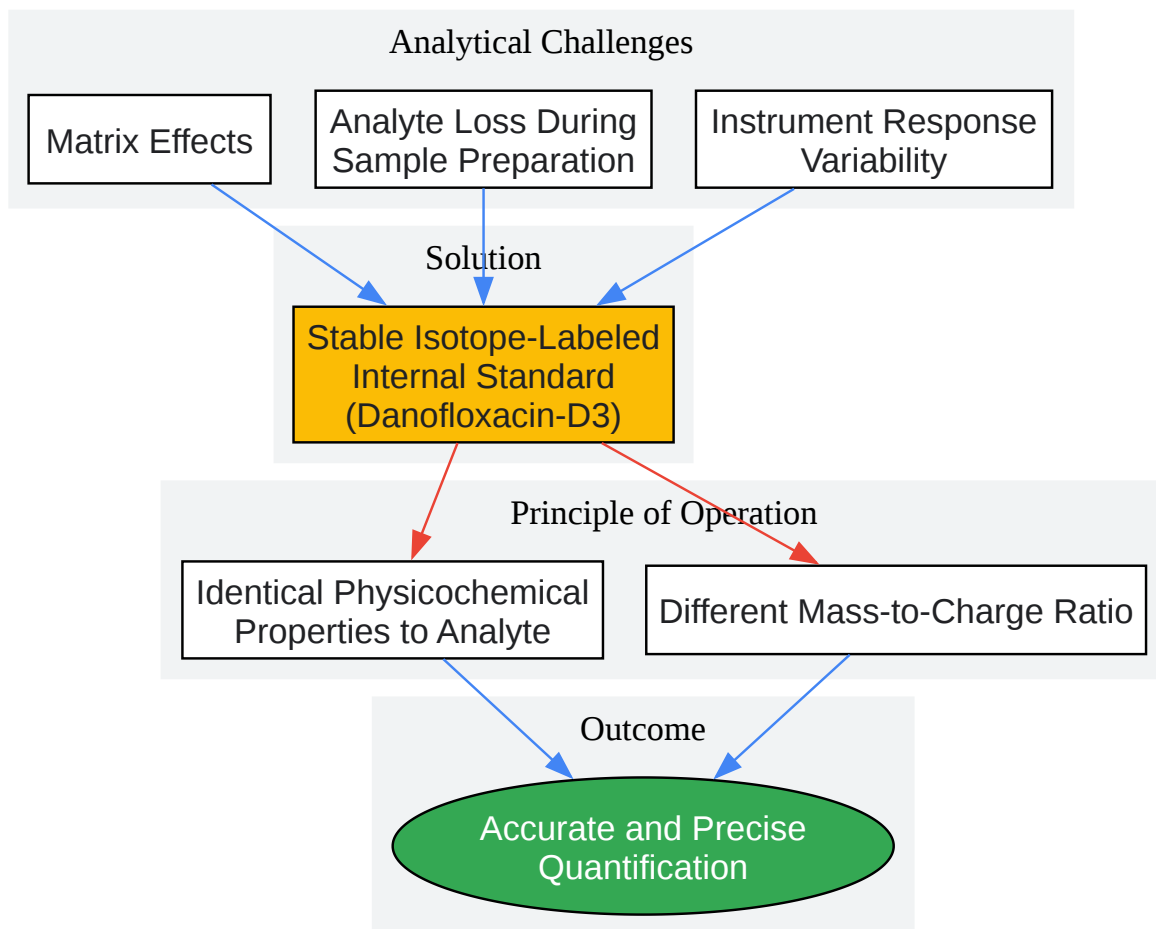


[Click to download full resolution via product page](#)

Caption: Workflow for Danofloxacin quantification using **Danofloxacin-D3**.

## Logical Relationship Diagram

The following diagram illustrates the logical relationship and rationale for using a stable isotope-labeled internal standard in quantitative analysis.



[Click to download full resolution via product page](#)

Caption: Rationale for using **Danofloxacin-D3** as an internal standard.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. An LC-MS/MS method for the simultaneous determination of 18 antibacterial drugs in human plasma and its application in therapeutic drug monitoring - PMC

[pmc.ncbi.nlm.nih.gov]

- 2. Assessment of various veterinary drug residues in animal originated food products - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Rapid determination of 103 common veterinary drug residues in milk and dairy products by ultra performance liquid chromatography tandem mass spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Confirmation of danofloxacin residues in chicken and cattle liver by microbore high-performance liquid chromatography electrospray ionization tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Commercial Availability and Technical Applications of Danofloxacin-D3: A Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11928624#commercial-availability-and-suppliers-of-danofloxacin-d3]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)